

Personal protective equipment for handling 2,2,4-Trimethylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,4-Trimethylhexane

Cat. No.: B107784

[Get Quote](#)

Essential Safety and Handling Guide for 2,2,4-Trimethylhexane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,2,4-Trimethylhexane** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

2,2,4-Trimethylhexane is a highly flammable liquid and vapor.[1] It may be fatal if swallowed and enters the airways.[2] Contact can cause skin and eye irritation, and inhalation of vapors may lead to drowsiness or dizziness.[3] Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Required PPE	Specifications and Remarks
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield should be worn when there is a risk of splashing.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene).	Inspect gloves for any signs of degradation or punctures before use. Change gloves frequently.
Body Protection	Flame-retardant lab coat or chemical-resistant apron.	Clothing should be made of a material that does not accumulate static charge.
Respiratory Protection	Use in a well-ventilated area, preferably in a chemical fume hood. If ventilation is inadequate or for spill response, use a NIOSH-approved respirator with an organic vapor cartridge.	For higher concentrations, a self-contained breathing apparatus (SCBA) may be necessary. [3]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2,2,4-Trimethylhexane** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties of **2,2,4-Trimethylhexane**

Property	Value
CAS Number	16747-26-5[1][4]
Molecular Formula	C9H20[1]
Molecular Weight	128.26 g/mol [1]
Appearance	Colorless liquid[5]
Boiling Point	125-127 °C[4][5]
Melting Point	-120.15 °C[5]
Flash Point	13 °C (closed cup)[5]
Density	0.716 g/mL at 20 °C[5]
Vapor Pressure	15.9 mmHg
Solubility	Insoluble in water.

Toxicological Data and Exposure Limits

Specific quantitative toxicological data (LD50, LC50) for **2,2,4-Trimethylhexane** is not readily available. However, it is classified as a neurotoxin and may cause irritation. The primary health risk is aspiration into the lungs if swallowed, which can be fatal.[2]

Table 3: Occupational Exposure Limits (OELs) for Nonane Isomers

Since specific OELs for **2,2,4-Trimethylhexane** are not established, the limits for "Nonane, all isomers" should be used as a conservative guideline.

Organization	Limit	Value
ACGIH	TLV-TWA (8-hour)	200 ppm[3][6]
NIOSH	REL-TWA (10-hour)	200 ppm[3]
Cal/OSHA	PEL-TWA (8-hour)	200 ppm

It is crucial to maintain workplace exposures below these recommended limits.

Operational Plan: Step-by-Step Handling Procedures

- **Verify Chemical Identity:** Confirm the container is correctly labeled as **2,2,4-Trimethylhexane**.
- **Review Safety Data Sheet (SDS):** Always consult the most recent SDS before use.
- **Ensure Proper Ventilation:** Work must be conducted in a certified chemical fume hood.
- **Assemble PPE:** Don all required personal protective equipment as detailed in Table 1.
- **Locate Safety Equipment:** Ensure easy access to an eyewash station, safety shower, and fire extinguisher.
- **Grounding and Bonding:** To prevent static discharge, ground and bond all containers and transfer equipment.
- **Dispensing:** Use only non-sparking tools and equipment. Dispense the smallest quantity required for the experiment.
- **Avoid Inhalation:** Keep the container sealed when not in use. Handle in a manner that minimizes the generation of vapors.
- **Prevent Contact:** Avoid direct contact with skin and eyes. If contact occurs, follow the first aid measures outlined in Table 4.
- **Storage:** Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.

Emergency and First Aid Procedures

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [5]

In case of a spill, evacuate the area, control ignition sources, and ventilate the space. For small spills, absorb the liquid with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal. For large spills, contact your institution's environmental health and safety department immediately.

Disposal Plan

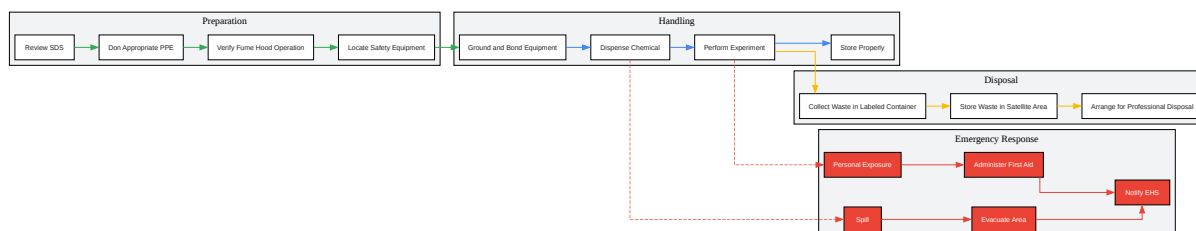
Proper disposal of **2,2,4-Trimethylhexane** is critical to prevent environmental contamination and ensure regulatory compliance.

- **Designated Waste Container:** Collect all **2,2,4-Trimethylhexane** waste in a dedicated, clearly labeled, and chemically compatible container.
- **Segregation:** Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.
- **Container Sealing:** Keep the waste container tightly sealed when not in use.

- **Labeling:** Ensure the waste container is labeled with "Hazardous Waste," the full chemical name ("**2,2,4-Trimethylhexane**"), and the associated hazards (e.g., "Flammable Liquid").
- **Storage of Waste:** Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from ignition sources.
- **Arrange for Pickup:** Contact your institution's licensed hazardous waste disposal service for pickup and disposal.
- **Documentation:** Maintain a record of the waste generated and its disposal.
- **Empty Containers:** Triple-rinse empty containers with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. Puncture the container to prevent reuse before discarding it in the appropriate solid waste stream.

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe management of **2,2,4-Trimethylhexane** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **2,2,4-Trimethylhexane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,2,4-Trimethylhexane | C₉H₂₀ | CID 28022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Methylnonane - Wikipedia [en.wikipedia.org]
- 3. nj.gov [nj.gov]
- 4. 2,2,4-TRIMETHYLHEXANE | 16747-26-5 [chemicalbook.com]

- 5. 2,2,4-TRIMETHYLHEXANE - Safety Data Sheet [chemicalbook.com]
- 6. Nonane | C₉H₂₀ | CID 8141 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,2,4-Trimethylhexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107784#personal-protective-equipment-for-handling-2-2-4-trimethylhexane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com